

An In-Depth Technical Guide to E235 Steel for Precision Engineering Applications

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Compound of Interest

Compound Name: E235

Cat. No.: B1663354

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Introduction

E235 is a non-alloy carbon steel grade, designated as 1.0308 under the EN 10305 standard, widely utilized in the manufacturing of precision steel tubes. Its balanced properties, including excellent weldability and cold-forming characteristics, make it a staple material in high-precision applications. This guide provides a comprehensive overview of **E235** steel, its chemical and mechanical properties, relevant experimental protocols, and its applications in precision engineering. The precise dimensional tolerances and smooth surface finishes achievable with **E235** are critical in the construction of advanced scientific instruments and laboratory apparatus, where reliability and accuracy are paramount.

Chemical Composition

The performance of **E235** steel is fundamentally linked to its chemical composition. The controlled levels of carbon, manganese, and other elements ensure consistent mechanical properties and behavior during fabrication. The composition is strictly regulated by the EN 10305 standard.

Table 1: Chemical Composition of **E235** Steel (1.0308)

Element	Symbol	Maximum Content (%)
Carbon	C	0.17
Silicon	Si	0.35
Manganese	Mn	1.20
Phosphorus	P	0.025
Sulfur	S	0.025

Source: Data derived from multiple sources specifying EN 10305-2 standards.[\[1\]](#)[\[2\]](#)

Mechanical Properties

The mechanical properties of **E235** steel are highly dependent on its final delivery condition, which is determined by the cold working and heat treatment processes applied after manufacturing.[\[3\]](#)[\[4\]](#) The EN 10305 standard defines several delivery conditions, each tailored for different applications.

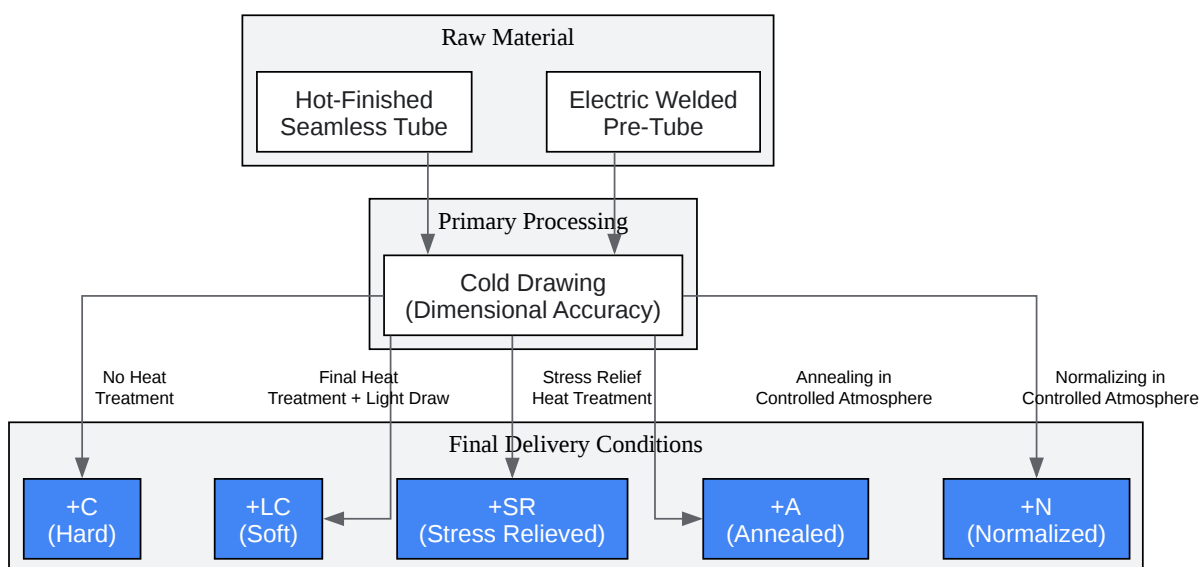
Table 2: Mechanical Properties of **E235** Steel per Delivery Condition (EN 10305-2)

Symbol	Delivery Condition	Yield Strength (ReH) min. MPa	Tensile Strength (Rm) MPa	Elongation (A) min. %
+C	Cold Drawn / Hard	470*	520	6
+LC	Cold Drawn / Soft	-	440	10
+SR	Cold Drawn & Stress Relieved	325	440	14
+A	Annealed	-	315	25
+N	Normalized	235	340 - 480	25

Note: For the +C condition, some sources indicate the yield strength is a high percentage of the tensile strength rather than a distinct minimum. Data presented is a representative value.[2][5][6]

Manufacturing and Delivery Workflow

The final properties of **E235** precision tubes are determined by a controlled manufacturing and treatment workflow. The process begins with either seamless or welded tubes that undergo cold drawing to achieve precise dimensions, followed by optional heat treatments to modify mechanical characteristics.



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Caption: Manufacturing workflow for **E235** precision tubes.

Experimental Protocols: Tensile Testing

The mechanical properties presented in Table 2 are determined through standardized tensile testing. The internationally recognized standard for this procedure is ISO 6892-1.[7][8]

Objective: To determine the yield strength, tensile strength, and elongation of **E235** steel under uniaxial tensile stress at room temperature.[7][8]

Methodology (Based on ISO 6892-1):

- **Specimen Preparation:** A test piece of a standardized shape and dimensions is machined from the **E235** tube material. Gauge marks are placed on the specimen at a specific original gauge length (L_0).[9]
- **Test Setup:** The specimen is securely mounted into the grips of a universal testing machine. An extensometer is attached to the specimen's gauge length to accurately measure deformation.[10]
- **Test Execution:** A controlled tensile force is applied to the specimen. Per ISO 6892-1, the test can be controlled via strain rate (Method A) or stress rate (Method B).[9] The force applied and the elongation of the gauge length are continuously recorded.
- **Data Acquisition:** The test proceeds until the specimen fractures. The key data points recorded are:
 - **Yield Strength (R_{eH}):** The stress at which plastic (permanent) deformation begins with little to no increase in stress.
 - **Tensile Strength (R_m):** The maximum stress the specimen withstands during the test.[9][11]
 - **Elongation (A):** The percentage increase in the gauge length after fracture, calculated as $((L_f - L_0) / L_0) * 100$, where L_f is the final gauge length.[11]

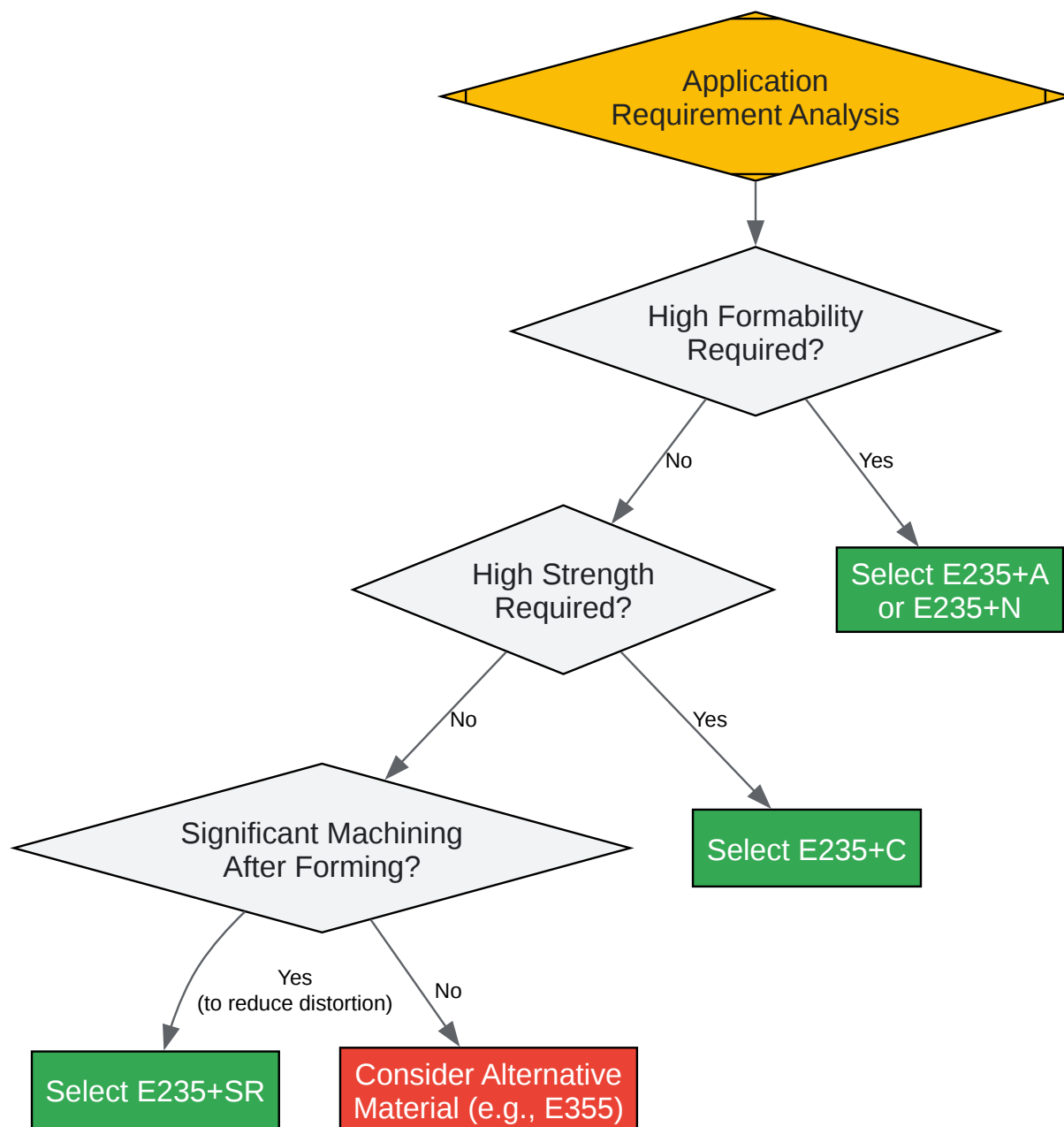
Applications in Precision Engineering

The combination of tight dimensional tolerances, smooth surface finish, and adaptable mechanical properties makes **E235** a preferred material for numerous precision applications.[12][13]

- **Hydraulic and Pneumatic Systems:** **E235** tubes are extensively used to manufacture cylinder barrels, pistons, and fluid lines.^{[5][12][13]} The smooth internal surface finish is critical for seal longevity and efficient operation.
- **Automotive Components:** The material is used for shafts, axles, steering components, and parts of shock absorbers where strength and precision are essential.^{[3][12]}
- **General Mechanical Engineering:** **E235** is used for machine components, conveyor rollers, and structural elements in equipment that demand high dimensional accuracy and a reliable performance-to-cost ratio.^{[12][13]}

Material Selection Logic

The choice to use **E235**, and in which delivery condition, depends on the specific requirements of the application. The following diagram illustrates a simplified decision-making process for an engineer.



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